

Environmental Fate and Degradation of Pyraclofos: A Technical Guide

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Compound of Interest

Compound Name: (+)-Pyraclofos

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Introduction

Pyraclofos is an organothiophosphate insecticide used to control a range of pests, including Lepidoptera and Coleoptera, in various agricultural settings. As an acetylcholinesterase inhibitor, its mode of action is the disruption of the nervous system in target insects. Understanding the environmental fate and degradation pathways of Pyraclofos is crucial for assessing its ecological impact, ensuring food safety, and complying with regulatory standards. This technical guide provides a comprehensive overview of the abiotic and biotic degradation processes affecting Pyraclofos, its mobility in soil, and its potential for bioaccumulation.

Physicochemical Properties

Pyraclofos is characterized by its moderate persistence in the environment and specific solubility properties that influence its distribution and degradation. It is an organochlorine and organosulfur compound, classified as a member of the pyrazole family.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₈ ClN ₂ O ₃ PS	[1]
Molecular Weight	360.8 g/mol	[1]
Water Solubility	33 mg/L (at 20°C, pH 7)	[1]
Log P (Octanol-Water Partition Coefficient)	3.77	[1]
Soil Half-Life (DT ₅₀)	3 to 50 days (variable with soil type)	

Abiotic Degradation

Abiotic degradation involves the breakdown of a chemical through non-biological processes, primarily hydrolysis and photolysis.

Hydrolysis

The hydrolysis of Pyraclofos is highly dependent on pH and temperature. The molecule is relatively stable under acidic and neutral conditions but degrades rapidly in alkaline environments.[2] This is a critical factor in its persistence in different aquatic systems. The degradation follows pseudo-first-order kinetics.[2]

Experimental Protocol: Hydrolysis Study A typical hydrolysis study for Pyraclofos involves the following steps:

- **Preparation of Solutions:** Sterile aqueous buffer solutions are prepared at various pH levels (e.g., pH 5, 7, and 9).
- **Incubation:** A known concentration of Pyraclofos is introduced into each buffer solution. The solutions are then incubated in the dark at controlled temperatures (e.g., 25°C and 37°C) to prevent photodegradation.
- **Sampling:** Aliquots are collected from each solution at predetermined time intervals.

- **Analysis:** The concentration of Pyraclofos in each sample is quantified using High-Performance Liquid Chromatography (HPLC).
- **Data Analysis:** The rate constants and half-lives (T_{50}) are calculated by plotting the natural logarithm of the concentration against time, assuming pseudo-first-order kinetics.

Table 1: Hydrolysis Half-Life (T_{50}) of Pyraclofos

pH	T_{50} at 25°C (days)	T_{50} at 37°C (days)
1.2	37	14
5.0	112	28
7.0	29	8
9.0	0.5	0.13
7.5 (Natural Water)	41	Not Reported

Source: Public Release

Summary on Coopers

Colleague Broad Spectrum

Sheep and Lamb Drench

Photolysis

Photolysis, or degradation by light, is another significant abiotic pathway for the breakdown of Pyraclofos in the environment. While specific studies detailing the photolytic quantum yield of Pyraclofos are not readily available in the public domain, regulatory summaries indicate its contribution to overall degradation. A combined half-life for hydrolysis, photolysis, and soil breakdown is reported to be between 40 and 50 days under both aerobic and anaerobic conditions.

Biotic Degradation

Biotic degradation, mediated by microorganisms, is a primary route for the dissipation of Pyraclofos in soil and aquatic environments.

Soil Metabolism

The degradation of Pyraclofos in soil is predominantly a microbially mediated process.[3] The half-life can vary significantly depending on soil type, organic matter content, microbial population, and temperature, ranging from 3 to 38 days. One study reported a typical laboratory DT₅₀ of 39 days and a field DT₅₀ of 50 days.

Pyraclofos possesses a chiral center at the phosphorus atom, leading to the existence of S-(+)- and R-(-)-enantiomers.[3] Studies have shown that the degradation in soil is enantioselective, though the preference for one enantiomer over the other can differ between soil types.[3] In some soils, the S-(+)-enantiomer degrades faster than the R-(-)-enantiomer.[3] For instance, in one study, the half-lives for S-(+)-pyraclofos and R-(-)-pyraclofos were 2.6 and 9.2 days in one soil, and 13.4 and 9.3 days in another, respectively.[3]

Experimental Protocol: Soil Degradation Study

- **Soil Preparation:** Different soil types are collected, characterized (for properties like pH, organic carbon content, texture), and sieved. For comparison, portions of the soil may be sterilized (e.g., by autoclaving) to distinguish between biotic and abiotic degradation.
- **Application:** A solution of Pyraclofos (either the racemic mixture or individual enantiomers) is applied to the soil samples to achieve a target concentration. The moisture content of the soil is adjusted to a specific level (e.g., 40% of maximum water holding capacity).
- **Incubation:** Samples are incubated under controlled temperature and dark conditions.
- **Extraction:** At various time points, soil subsamples are extracted using an appropriate solvent, such as acetonitrile. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a common and efficient extraction technique.[4]
- **Analysis:** The concentration of Pyraclofos enantiomers is determined using chiral chromatography, typically reversed-phase High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS). A cellulose-based chiral column is often employed for the separation of the enantiomers.[3][5]
- **Data Analysis:** Degradation kinetics are modeled to determine the half-lives of the individual enantiomers and the racemic mixture.

Table 2: Soil Degradation Half-Lives ($t_{1/2}$) of Pyraclofos Enantiomers in Different Native Soils

Soil Type	$t_{1/2}$ of S-(+)-pyraclofos (days)	$t_{1/2}$ of R-(-)-pyraclofos (days)
NC	2.6	9.2
HZ	13.4	9.3
ZZ	7.8	8.2

Source: Journal of Agricultural and Food Chemistry[3]

Degradation Pathways

The primary degradation pathway for Pyraclofos in both biotic and abiotic systems involves the cleavage of the P-O-aryl bond. This results in the formation of the main metabolite, 1-(4-chlorophenyl)-4-hydroxypyrazole. In biological systems, this metabolite is often rapidly conjugated with molecules like sulfates or glucuronides to facilitate excretion. Other degradation routes include the cleavage of the P-S-propyl and P-O-ethyl bonds.

Pyraclofos primary degradation pathway.

Mobility and Sorption in Soil

The mobility of Pyraclofos in soil is relatively low, meaning it has a tendency to bind to soil particles rather than leaching into groundwater. Its sorption behavior can be described by the Freundlich equation, and the sorption constant (K_f) is positively correlated with the organic carbon content of the soil.[2]

Experimental Protocol: Soil Sorption Study

- **Soil and Solution Preparation:** Different soil types are prepared as in the degradation study. A series of Pyraclofos solutions of varying concentrations are made in a background electrolyte solution (e.g., 0.01 M CaCl_2).

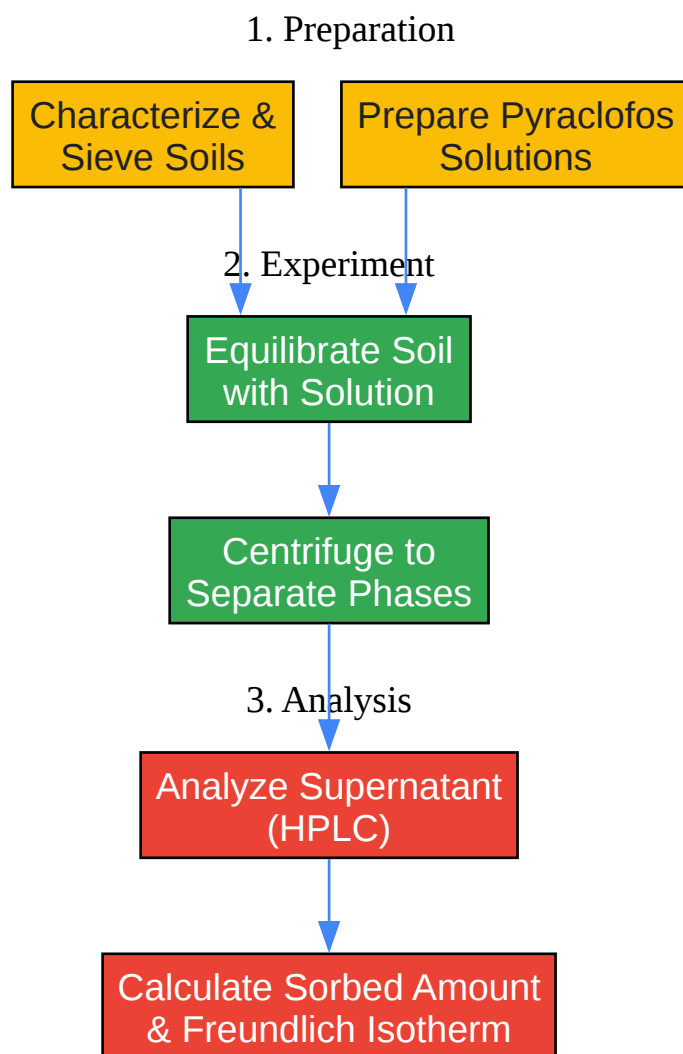
- **Equilibration:** A known mass of soil is mixed with a known volume of each Pyraclofos solution in a centrifuge tube. The tubes are then agitated on a shaker for a period sufficient to reach equilibrium (e.g., 24 hours).
- **Separation:** The soil suspension is centrifuged to separate the solid and liquid phases.
- **Analysis:** The concentration of Pyraclofos remaining in the supernatant (the equilibrium concentration, C_e) is measured by HPLC.
- **Calculation:** The amount of Pyraclofos sorbed to the soil (C_s) is calculated by the difference between the initial and equilibrium concentrations in the solution. The sorption coefficients (K_f and K_{oc}) are determined by fitting the data to the logarithmic form of the Freundlich equation.

Table 3: Soil Sorption Coefficients for Pyraclofos

Soil Type	Organic Carbon (%)	K_f (Freundlich Adsorption Coefficient)	K_{oc} (Organic Carbon-Water Partitioning Coefficient)
Xiaoshan clay loam	1.68	3.04	30.4
Hangzhou I clay loam	0.47	0.67	6.7
Hangzhou II	0.38	0.53	5.3
Fuyang silt loam	0.50	0.71	7.1

Source: Journal of
Environmental
Science and Health,
Part B

The low K_{oc} values suggest that while organic carbon is a key factor, the overall sorption of Pyraclofos to these soils is weak.^[2]



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Workflow for a soil sorption experiment.

Bioaccumulation

Bioaccumulation refers to the accumulation of a substance in an organism at a higher concentration than in the surrounding environment. For Pyraclofos, bioaccumulation is considered unlikely due to its rapid metabolism and degradation in living organisms. Studies in fish have shown bioconcentration factors (BCFs) of 117 and 208 at test concentrations of 1 and 5 µg/L, respectively. These values are below the common regulatory threshold of 500, indicating a low potential for bioaccumulation.

Conclusion

The environmental fate of Pyraclofos is governed by a combination of abiotic and biotic processes. It is susceptible to hydrolysis, particularly under alkaline conditions, and is degraded by soil microorganisms. The primary degradation pathway involves the cleavage of the P-O-aryl bond to form 1-(4-chlorophenyl)-4-hydroxypyrazole. While Pyraclofos exhibits weak to moderate sorption to soil, its low Koc values suggest some potential for mobility, although this is offset by its relatively short half-life in many soil environments. The potential for bioaccumulation is low due to efficient metabolic processes in organisms. A thorough understanding of these degradation and fate characteristics is essential for the responsible management and risk assessment of this insecticide.

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References

- 1. Pyraclofos (Ref: OMS 3040) [sitem.herts.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. Chiral Analysis of Pesticides and Emerging Contaminants by Capillary Electrophoresis—Application to Toxicity Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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